

Application Notes and Protocols: 2,4-Dimethylpentanal in Fragrance Formulation

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Compound of Interest

Compound Name: 2,4-Dimethylpentanal

Cat. No.: B3050699

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **2,4-Dimethylpentanal**, a branched-chain aliphatic aldehyde, for its potential use in fragrance formulations. This document outlines its chemical and physical properties, olfactory characteristics, and recommended protocols for its evaluation and application. Due to limited publicly available data specifically for **2,4-Dimethylpentanal**, some information presented is based on the general properties of aliphatic aldehydes and structurally similar molecules.

Chemical and Physical Properties

2,4-Dimethylpentanal is a colorless liquid with a strong, pungent odor.^[1] It is a branched-chain aldehyde, a class of organic compounds known for their use as fragrance ingredients.^[1]
^[2]

Property	Value	Reference
Chemical Name	2,4-Dimethylpentanal	[1][3][4][5][6]
Synonyms	pentanal, 2,4-dimethyl-; Valeraldehyde, 2,4-dimethyl-	[1]
CAS Number	27944-79-2	[1][3][4][5][6]
Molecular Formula	C7H14O	[1][3][4][5][6]
Molecular Weight	114.19 g/mol	[3][4][6]
Boiling Point	134.5 °C at 760 mmHg	[1]
Flash Point	33.4 °C	[1]
Density	0.803 g/cm ³	[1]
Vapor Pressure	8.08 mmHg at 25°C	[1]
Refractive Index	1.401	[1]
Solubility	Insoluble in water; soluble in organic solvents.	

Olfactory Profile and Applications

While specific, detailed sensory data for **2,4-Dimethylpentanal** is scarce in public literature, a representative olfactory profile can be constructed based on the general characteristics of aliphatic aldehydes used in perfumery.[7][8][9][10]

Odor Description: A powerful and diffusive aroma with the following potential facets:

- Aldehydic: Soapy, waxy, and slightly metallic, characteristic of this chemical family.[7][8][9]
- Green: Fresh, leafy notes that can add a natural lift to a fragrance.
- Citrus: A subtle zesty character, reminiscent of orange or lemon peel.[7]
- Fatty/Waxy: A rich, substantive quality that can enhance floral and fruity compositions.[7][8]

Applications in Fragrance Formulation: **2,4-Dimethylpentanal** can be utilized as a key component in the production of fragrances and perfumes, contributing to their unique scents.^[1] Its powerful nature suggests it should be used in trace amounts to achieve the desired effect.

- Fine Fragrance: Can be used to add a sparkling and diffusive top note to floral-aldehydic, citrus, and green fragrance compositions.
- Personal Care Products (Soaps, Lotions): Its soapy facet can enhance the perception of cleanliness.
- Household Products (Detergents, Air Fresheners): Can provide a fresh and clean aroma.^[7]

Recommended Use Levels: Specific use levels for **2,4-Dimethylpentanal** are not publicly documented. However, based on the potency of similar aliphatic aldehydes, it is recommended to start with dilutions of 0.1% or lower in the fragrance concentrate and adjust based on the desired outcome. For comparison, (E)-2-pentenal is recommended for use at up to 0.5% in the fragrance concentrate.^[11]

Experimental Protocols

Sensory Evaluation: Odor Profile and Intensity

This protocol outlines the methodology for determining the olfactory characteristics of **2,4-Dimethylpentanal** using a trained sensory panel.

Objective: To establish a detailed olfactory profile and assess the perceived intensity of **2,4-Dimethylpentanal**.

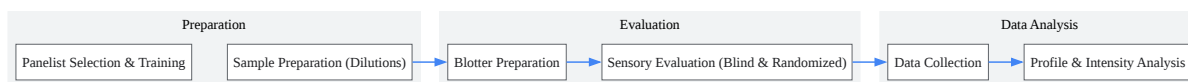
Materials:

- **2,4-Dimethylpentanal** (high purity)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass vials with caps
- Olfactory smelling strips (blotters)

- Sensory evaluation booths with controlled ventilation and lighting[12]
- Data collection software or forms

Procedure:

- Panelist Selection and Training:
 - Recruit 10-15 panelists based on their olfactory acuity and descriptive abilities.
 - Train the panel on a range of standard odorants to develop a consensus vocabulary for fragrance description.
- Sample Preparation:
 - Prepare a series of dilutions of **2,4-Dimethylpentanal** in the chosen solvent (e.g., 10%, 1%, 0.1%, 0.01%).
- Evaluation:
 - Dip smelling strips into each dilution to a depth of 1 cm.
 - Present the smelling strips to the panelists in a randomized and blind manner.
 - Panelists evaluate the odor at different time intervals (top note, mid note, dry down) and record their descriptions and intensity ratings on a standardized scale (e.g., a 10-point scale).
- Data Analysis:
 - Compile the descriptive terms and intensity ratings from all panelists.
 - Analyze the frequency of use for each descriptor to build a comprehensive olfactory profile.
 - Calculate the mean intensity ratings at each concentration and time point.



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Sensory Evaluation Workflow

Determination of Odor Detection Threshold

This protocol describes the determination of the odor detection threshold (ODT) of **2,4-Dimethylpentanal** using the ascending concentration series and three-alternative forced-choice (3-AFC) method.

Objective: To determine the lowest concentration of **2,4-Dimethylpentanal** that is perceivable by a sensory panel.

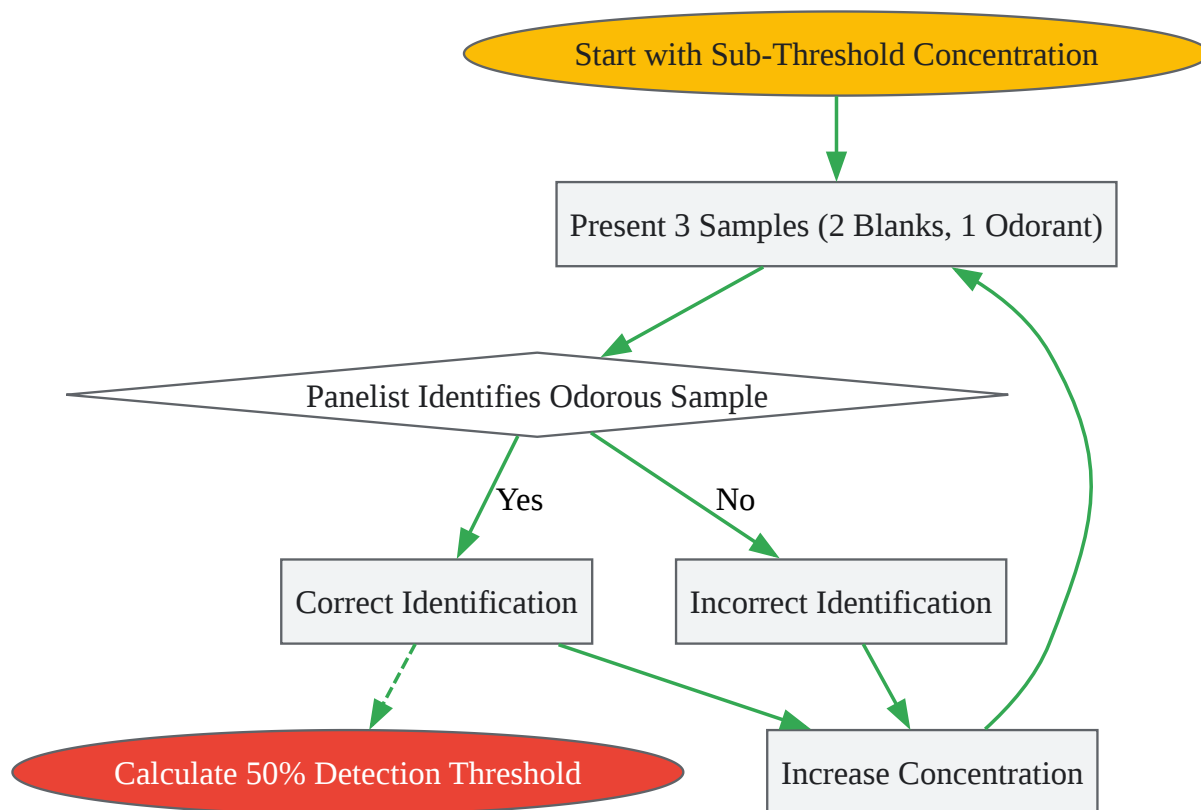
Materials:

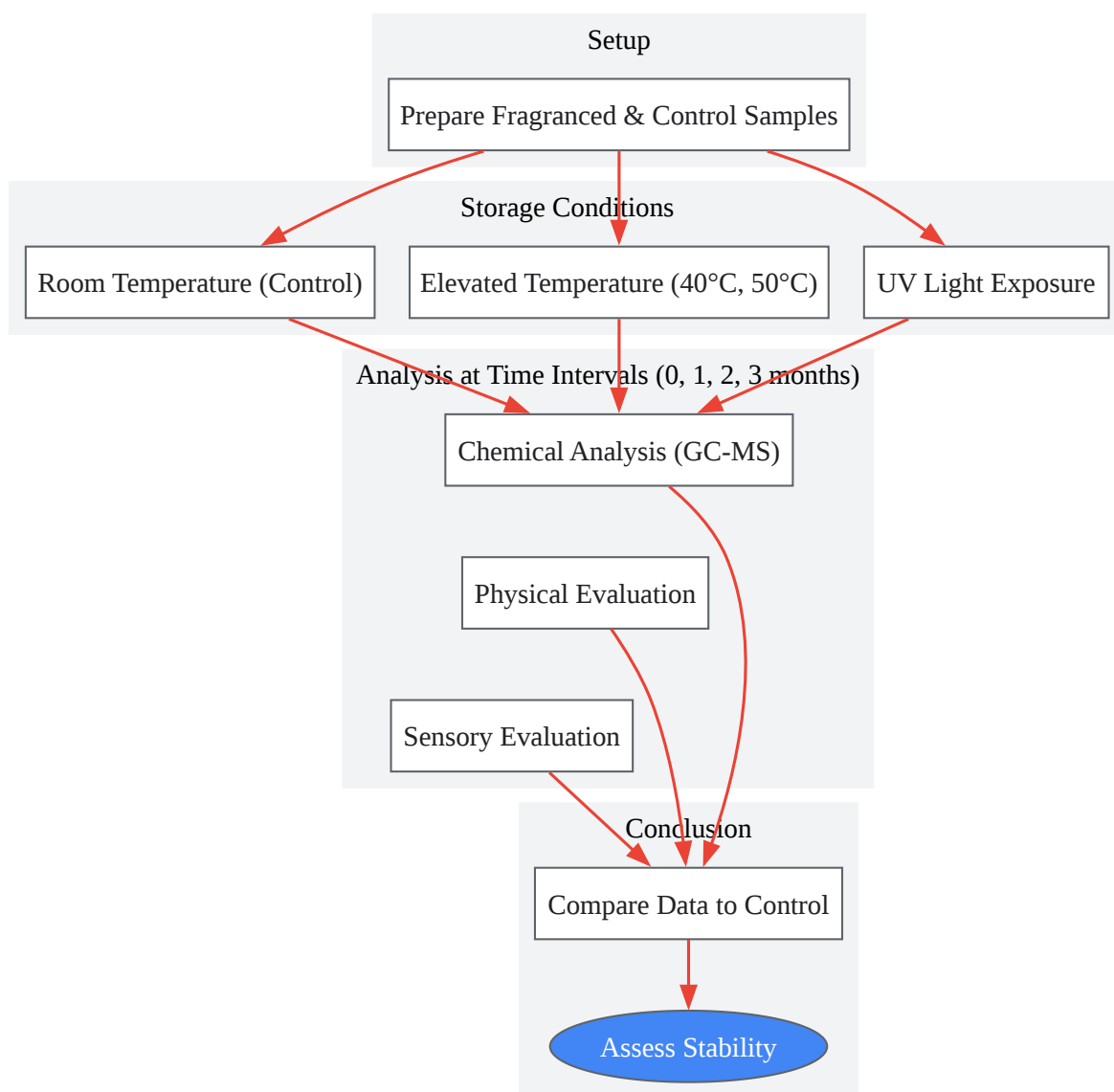
- **2,4-Dimethylpentanal** (high purity)
- Odor-free water or air as the medium
- A series of dilutions of **2,4-Dimethylpentanal** in the chosen medium
- Three identical sniffing bottles or ports for each dilution level, two containing the blank medium and one containing the diluted odorant.
- Panel of at least 10 trained assessors.

Procedure:

- Sample Preparation: Prepare a wide range of dilutions of **2,4-Dimethylpentanal** in the chosen medium, starting from a concentration that is expected to be below the detection threshold.

- **Presentation:** Present the samples to the panelists in an ascending order of concentration. At each concentration level, the panelist is presented with three samples (two blanks and one with the odorant) and asked to identify the odorous sample.
- **Data Collection:** Record the responses of each panelist at each concentration level. A correct identification is recorded as a "detection."
- **Threshold Calculation:** The odor detection threshold is defined as the concentration at which 50% of the panel can correctly detect the odor.[13] This can be calculated using statistical methods such as the geometric mean of the last concentration not detected and the first concentration that was detected for each panelist.





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